A Comparative Analysis of the Biological Activity of Long-Chain Alkenols

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Compound of Interest

Compound Name: *10(E)-Nonadecenol*

Cat. No.: *B15549681*

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A comprehensive guide for researchers, scientists, and drug development professionals on the bioactivity of long-chain alkenols, with a focus on antimicrobial and anti-inflammatory properties. Due to the limited availability of specific experimental data for **10(E)-Nonadecenol**, this guide utilizes data from structurally similar long-chain saturated and monounsaturated alcohols to provide a comparative framework.

Introduction

Long-chain alkenols, a class of unsaturated fatty alcohols, have garnered increasing interest in the scientific community for their diverse biological activities. These lipophilic molecules are integral components of cellular membranes and are involved in various physiological processes. Their structural diversity, including chain length and the position and stereochemistry of double bonds, gives rise to a wide spectrum of biological functions, including antimicrobial, anti-inflammatory, and cytotoxic effects. This guide aims to provide a comparative overview of the biological activity of these compounds, with a particular focus on providing available quantitative data and detailed experimental methodologies to aid in future research and drug development endeavors.

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While the primary focus of this guide is to compare the activity of **10(E)-Nonadecenol** with other long-chain alkenols, a comprehensive literature search revealed a notable scarcity of specific biological data for this particular compound. Therefore, to provide a valuable comparative context, this guide presents data from well-studied, structurally related long-chain saturated and monounsaturated alcohols, such as decanol, dodecanol, oleyl alcohol, and palmitoleyl alcohol. It is crucial for the reader to interpret the presented data with the understanding that these compounds are used as surrogates to illustrate the potential biological activities of long-chain alkenols.

Antimicrobial Activity of Long-Chain Alcohols

Long-chain alcohols have demonstrated significant antimicrobial properties against a range of microorganisms, including bacteria and fungi. Their mechanism of action is often attributed to their ability to disrupt the integrity of microbial cell membranes, leading to leakage of cellular contents and ultimately cell death. The effectiveness of their antimicrobial activity is influenced by factors such as chain length and the presence and position of double bonds.

Quantitative Antimicrobial Data

The following table summarizes the Minimum Inhibitory Concentration (MIC) values of various long-chain alcohols against different microbial strains. The MIC is the lowest concentration of a substance that prevents visible growth of a microorganism.

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Compound	Microorganism	MIC (µg/mL)	Reference
1-Decanol	Mycobacterium smegmatis	63.2	[1][2]
1-Decanol	Mycobacterium tuberculosis	63.2	[1][2]
1-Dodecanol	Staphylococcus aureus	8	[3][4]
1-Tridecanol	Staphylococcus aureus	4	[3][4]
1-Tetradecanol	Staphylococcus aureus	4	[3][4]
1-Pentadecanol	Staphylococcus aureus	4	[3][4]

Anti-inflammatory Activity of Long-Chain Alkenols

Several long-chain unsaturated fatty alcohols have been shown to possess anti-inflammatory properties. Their mechanisms of action are multifaceted and can involve the modulation of key inflammatory signaling pathways, such as the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) pathways.[5][6][7][8][9][10][11][12] These pathways regulate the expression of pro-inflammatory cytokines, chemokines, and enzymes involved in the inflammatory response.

Quantitative Anti-inflammatory Data

The following table presents the inhibitory effects of representative long-chain fatty acids (as data for corresponding alcohols is limited) on the production of inflammatory mediators. The IC50 value represents the concentration of a compound that is required for 50% inhibition of a specific biological or biochemical function.

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Compound	Inflammatory Mediator	Cell Line	IC50 (μM)	Reference
Palmitoleic Acid	TNF-α release (LPS-induced)	Neutrophils	Not specified (73.14% inhibition)	[13]
Palmitoleic Acid	IL-1β release (LPS-induced)	Neutrophils	Not specified (66.19% inhibition)	[13]
Palmitoleic Acid	IL-6 release (LPS-induced)	Neutrophils	Not specified (75.19% inhibition)	[13]
Oleic Acid	Not specified	Not specified	Not specified	[14]

Note: The data for palmitoleic acid indicates the percentage of inhibition at a specific concentration rather than an IC50 value. Oleic acid is noted to have effects on skin barrier integrity, which can be a factor in inflammatory responses.

Experimental Protocols

Determination of Minimum Inhibitory Concentration (MIC)

A standard method for determining the MIC of antimicrobial agents is the broth microdilution assay.[15][16][17][18]

1. Preparation of Microbial Inoculum:

- A single colony of the test microorganism is inoculated into a suitable broth medium and incubated to achieve a logarithmic growth phase.
- The bacterial suspension is then diluted to a standardized concentration (e.g., 1 x 10^5 Colony Forming Units (CFU)/mL).

2. Preparation of Test Compound Dilutions:

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- The long-chain alkenol is dissolved in a suitable solvent (e.g., dimethyl sulfoxide - DMSO) to create a stock solution.
- A series of twofold dilutions of the stock solution are prepared in a 96-well microtiter plate using the appropriate broth medium.

3. Inoculation and Incubation:

- Each well of the microtiter plate is inoculated with the standardized microbial suspension.
- The plate is incubated under appropriate conditions (e.g., 37°C for 24 hours) for the specific microorganism.

4. Determination of MIC:

- The MIC is determined as the lowest concentration of the test compound at which there is no visible growth of the microorganism.

For lipophilic compounds like long-chain alkenols, it may be necessary to use a co-solvent or emulsifying agent (e.g., Tween 80) to ensure proper dispersion in the aqueous medium. A control with the solvent/emulsifier alone must be included to rule out any intrinsic antimicrobial activity.[19]

In Vitro Anti-inflammatory Assay: Measurement of Nitric Oxide (NO) Production

This assay measures the ability of a compound to inhibit the production of nitric oxide (NO), a key pro-inflammatory mediator, in lipopolysaccharide (LPS)-stimulated macrophages.[20][21]

1. Cell Culture:

- A macrophage cell line (e.g., RAW 264.7) is cultured in a suitable medium (e.g., DMEM) supplemented with fetal bovine serum and antibiotics.
- Cells are seeded in a 96-well plate and allowed to adhere overnight.

2. Treatment:

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- Cells are pre-treated with various concentrations of the long-chain alkenol for a specific period (e.g., 1 hour).
- Inflammation is induced by adding LPS (a component of the outer membrane of Gram-negative bacteria) to the cell culture.

3. Measurement of Nitrite:

- After a suitable incubation period (e.g., 24 hours), the cell culture supernatant is collected.
- The concentration of nitrite (a stable product of NO) in the supernatant is measured using the Griess reagent. The absorbance is read at 540 nm.

4. Data Analysis:

- The percentage of inhibition of NO production is calculated by comparing the nitrite concentration in the treated wells to that in the LPS-stimulated control wells.

Signaling Pathways

Long-chain alkenols can exert their biological effects by modulating various intracellular signaling pathways. Due to their lipophilic nature, they can interact with cell membranes and influence the function of membrane-associated proteins and receptors. Two of the most critical pathways in inflammation are the NF-κB and MAPK signaling cascades.

NF-κB Signaling Pathway

The NF-κB pathway is a central regulator of the inflammatory response. In its inactive state, NF-κB is sequestered in the cytoplasm. Upon stimulation by pro-inflammatory signals, a cascade of phosphorylation events leads to the degradation of the inhibitory protein IκB, allowing NF-κB to translocate to the nucleus and activate the transcription of genes encoding inflammatory cytokines, chemokines, and adhesion molecules.[6][8][10][12]

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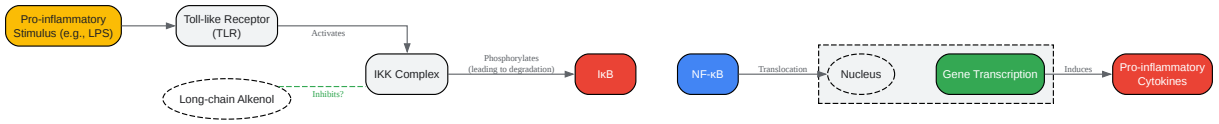

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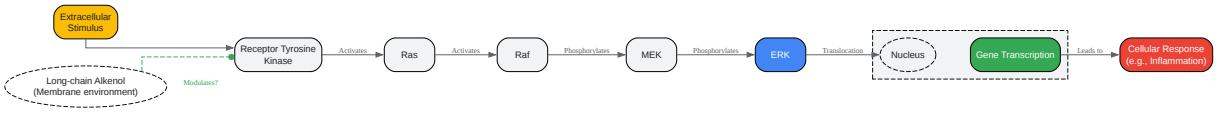
Caption: Simplified NF-κB signaling pathway and potential inhibition by long-chain alkenols.

MAPK Signaling Pathway

The MAPK pathway is another crucial signaling cascade involved in cellular processes such as inflammation, proliferation, and apoptosis. It consists of a series of protein kinases that are sequentially activated. Lipids can influence this pathway by altering the membrane environment where many of the signaling components reside.[5][7][9][11]



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Caption: Overview of the MAPK signaling pathway and potential modulation by long-chain alkenols.

Experimental Workflow

The following diagram illustrates a general workflow for the investigation of the biological activity of a novel long-chain alkenol.

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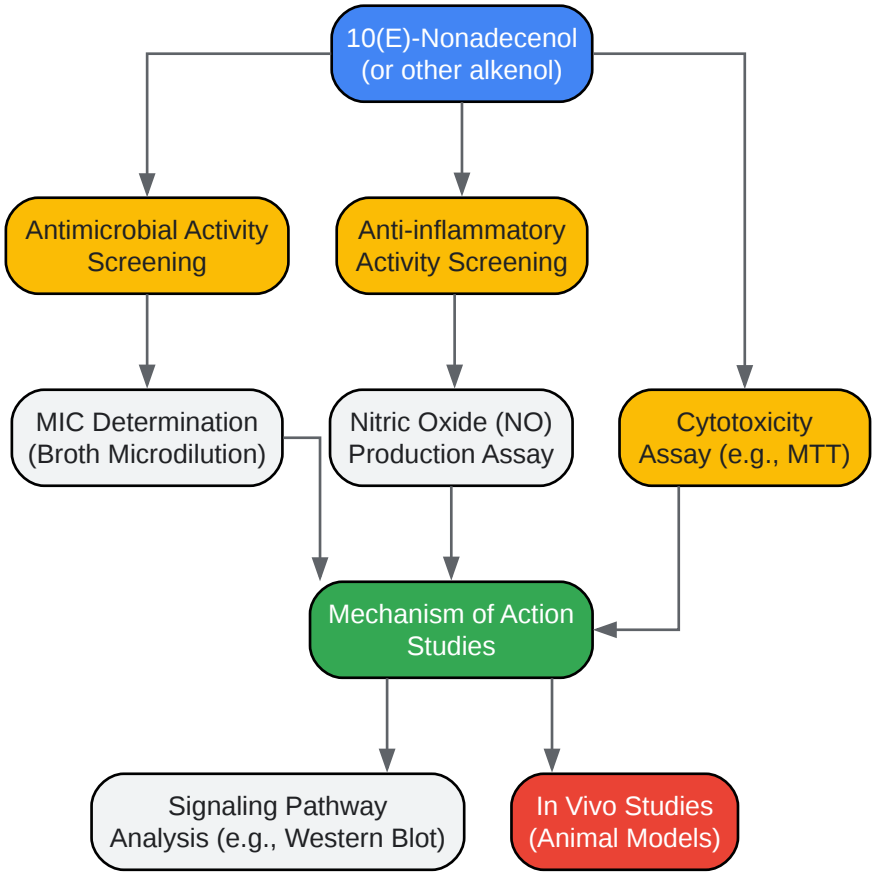

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Caption: General experimental workflow for evaluating the biological activity of long-chain alkenols.

Conclusion

This guide provides a comparative overview of the biological activities of long-chain alkenols, with a necessary reliance on data from structurally similar compounds due to the current lack of specific experimental results for **10(E)-Nonadecenol**. The presented data on antimicrobial and anti-inflammatory activities, along with detailed experimental protocols and illustrations of key signaling pathways, offer a valuable resource for researchers in the field. It is evident that long-chain alkenols represent a promising class of bioactive molecules with therapeutic potential. However, further research is critically needed to elucidate the specific activities of individual compounds like **10(E)-Nonadecenol** and to fully understand their structure-activity relationships. Such studies will be instrumental in unlocking the full potential of these molecules for the development of new therapeutic agents.

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